

Interpreting Molinate Dose-Response Curves in Toxicology Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Molinate*

Cat. No.: *B1677398*

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Introduction

Molinate is a thiocarbamate herbicide primarily used to control grass weeds in rice cultivation. Understanding its toxicological profile through the interpretation of dose-response curves is critical for assessing its potential risks to human health and the environment. These application notes provide a detailed overview of the toxicological effects of **molinate**, with a focus on interpreting dose-response data from key toxicology studies. Experimental protocols for these studies are outlined to aid in the design and execution of similar toxicological assessments.

Data Presentation: Dose-Response Data for Molinate

The following tables summarize the quantitative data from various toxicology studies on **molinate**, providing key dose-response values such as the No Observed Adverse Effect Level (NOAEL), Lowest Observed Adverse Effect Level (LOAEL), and Lethal Dose (LD50).

Table 1: Acute Oral Toxicity of **Molinate**

Species	Parameter	Value (mg/kg bw)	Reference
Rat	LD50	369 - 720	[1]
Mouse	LD50	530 - 795	[1]

Table 2: Sub-chronic and Chronic Oral Toxicity of **Molinate**

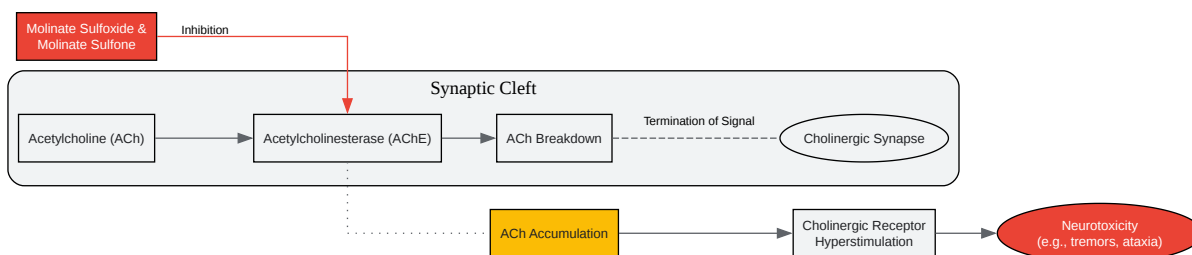
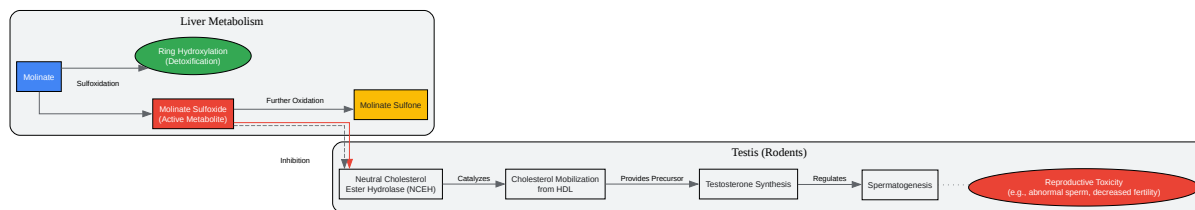
Study Duration	Species	NOAEL (mg/kg bw/day)	LOAEL (mg/kg bw/day)	Key Effects at LOAEL	Reference
90-Day	Rat (Male)	-	4.0	Decreased red blood cell and brain cholinesterase and neurotoxic esterase	[2]
90-Day	Rat (Female)	-	4.5	Decreased red blood cell and brain cholinesterase and neurotoxic esterase	[2]
2-Year	Rat	-	-	Increased kidney tumors in males at high doses	[2]

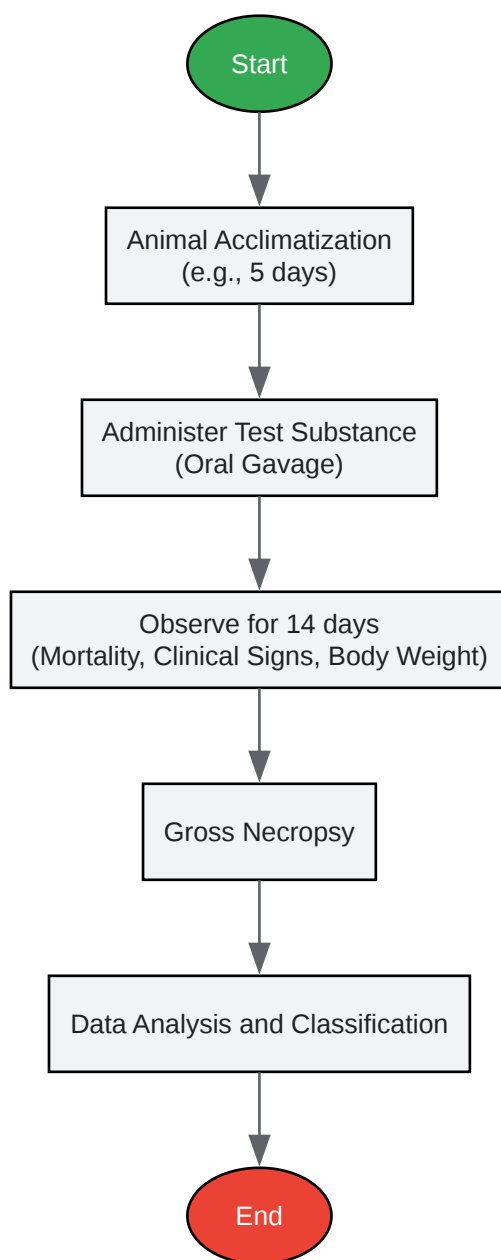
Table 3: Reproductive and Developmental Toxicity of **Molinate**

Study Type	Species	NOAEL (mg/kg bw/day)	LOAEL (mg/kg bw/day)	Key Effects at LOAEL	Reference
2-Generation Reproduction	Rat	0.2	4	Decreased male fertility	[3]
Developmental Neurotoxicity	Rat	-	1.8	Changes in startle response in pups	[2]
Developmental Toxicity	Rat	2.2	35	Increased incidence of runting	[2]

Signaling Pathways in Molinate Toxicity

Molinate's toxicity is primarily attributed to its metabolic activation and subsequent interaction with specific biological pathways. The following diagrams illustrate the key signaling pathways involved in its reproductive and neurotoxic effects.





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References

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